

Spectroscopic Characterization of 1-Butylpiperazine: A Technical Guide

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Compound of Interest

Compound Name: 1-Butylpiperazine

CAS No.: 5610-49-1

Cat. No.: B1267675

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **1-butylpiperazine**, a key intermediate in the synthesis of various pharmaceutical compounds. The following sections detail the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data, along with the experimental protocols for their acquisition. This document is intended to serve as a valuable resource for the identification, characterization, and quality control of **1-butylpiperazine** in a laboratory setting.

Data Presentation

The spectroscopic data for **1-butylpiperazine** is summarized in the following tables. Please note that this data is predicted based on the chemical structure and typical values for the constituent functional groups, as specific experimental data was not publicly available at the time of this guide's compilation.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR (Proton NMR) Data (Predicted)

Chemical Shift (δ) (ppm)	Multiplicity	Integration	Assignment
~2.85	t	4H	H-3, H-5 (piperazine ring, adjacent to NH)
~2.40	t	4H	H-2, H-6 (piperazine ring, adjacent to N-butyl)
~2.35	t	2H	-N-CH ₂ -CH ₂ -CH ₂ -CH ₃ (butyl group)
~1.65	s (broad)	1H	-NH (piperazine ring)
~1.45	m	2H	-N-CH ₂ -CH ₂ -CH ₂ -CH ₃ (butyl group)
~1.30	m	2H	-N-CH ₂ -CH ₂ -CH ₂ -CH ₃ (butyl group)
~0.90	t	3H	-N-CH ₂ -CH ₂ -CH ₂ -CH ₃ (butyl group)

¹³C NMR (Carbon-13 NMR) Data (Predicted)

Chemical Shift (δ) (ppm)	Assignment
~58.0	-N-CH ₂ -CH ₂ -CH ₂ -CH ₃ (butyl group)
~54.5	C-2, C-6 (piperazine ring)
~46.0	C-3, C-5 (piperazine ring)
~29.0	-N-CH ₂ -CH ₂ -CH ₂ -CH ₃ (butyl group)
~20.5	-N-CH ₂ -CH ₂ -CH ₂ -CH ₃ (butyl group)
~14.0	-N-CH ₂ -CH ₂ -CH ₂ -CH ₃ (butyl group)

Infrared (IR) Spectroscopy

IR Absorption Data (Predicted)

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3300	Medium, Broad	N-H stretch (secondary amine)
2955, 2925, 2870	Strong	C-H stretch (alkyl)
2810	Medium	C-H stretch (N-alkyl)
1465	Medium	C-H bend (CH ₂)
1380	Medium	C-H bend (CH ₃)
1130	Medium	C-N stretch

Mass Spectrometry (MS)

Mass Spectrometry Data (Predicted)

m/z	Relative Intensity (%)	Assignment
142	30	[M] ⁺ (Molecular Ion)
99	100	[M - C ₃ H ₇] ⁺ (Loss of propyl radical)
85	40	[C ₅ H ₁₁ N ₂] ⁺
70	60	[C ₄ H ₈ N] ⁺
56	80	[C ₃ H ₆ N] ⁺

Experimental Protocols

The following are detailed methodologies for the key spectroscopic experiments.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Sample Preparation:

- A sample of **1-butylpiperazine** (approximately 10-20 mg) is dissolved in a deuterated solvent (e.g., 0.6-0.7 mL of chloroform-d, CDCl_3).
- The solution is transferred to a 5 mm NMR tube.
- The tube is capped and carefully wiped clean before insertion into the spectrometer.

Instrumentation and Data Acquisition:

- Instrument: A 400 MHz (or higher) NMR spectrometer.
- ^1H NMR:
 - A standard one-pulse sequence is used.
 - The spectral width is set to cover the expected range of proton chemical shifts (e.g., 0-10 ppm).
 - A sufficient number of scans (e.g., 16 or 32) are acquired to achieve a good signal-to-noise ratio.
 - Data is processed with Fourier transformation, phasing, and baseline correction. Chemical shifts are referenced to the residual solvent peak (e.g., CHCl_3 at 7.26 ppm).
- ^{13}C NMR:
 - A proton-decoupled pulse sequence is used to obtain a spectrum with singlet peaks for each carbon environment.
 - The spectral width is set to cover the expected range of carbon chemical shifts (e.g., 0-100 ppm).
 - A larger number of scans is typically required compared to ^1H NMR due to the lower natural abundance of ^{13}C .
 - Data processing is similar to ^1H NMR, with chemical shifts referenced to the solvent peak (e.g., CDCl_3 at 77.16 ppm).

Infrared (IR) Spectroscopy

Sample Preparation:

- As **1-butylpiperazine** is a liquid, a thin film is prepared.
- A drop of the neat liquid is placed between two sodium chloride (NaCl) or potassium bromide (KBr) plates.
- The plates are pressed together to create a thin, uniform film.

Instrumentation and Data Acquisition:

- Instrument: A Fourier-Transform Infrared (FT-IR) spectrometer.
- A background spectrum of the clean salt plates is recorded.
- The prepared sample is placed in the spectrometer's sample holder.
- The infrared spectrum is recorded, typically in the range of 4000-400 cm^{-1} .
- The resulting spectrum is displayed as transmittance or absorbance versus wavenumber.

Mass Spectrometry (MS)

Sample Preparation:

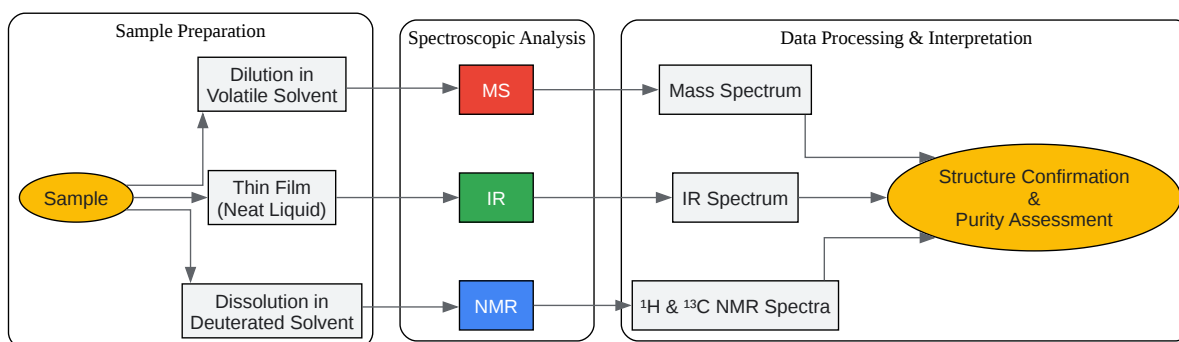
- A dilute solution of **1-butylpiperazine** is prepared in a volatile solvent such as methanol or acetonitrile (e.g., 1 mg/mL, further diluted to approximately 10 $\mu\text{g/mL}$).
- The solution is filtered if any particulate matter is present.
- The sample is introduced into the mass spectrometer via direct infusion or through a gas chromatography (GC) or liquid chromatography (LC) system.

Instrumentation and Data Acquisition:

- Instrument: A mass spectrometer with an appropriate ionization source (e.g., Electron Ionization - EI for GC-MS, or Electrospray Ionization - ESI for LC-MS).

- Ionization: For EI, a standard electron energy of 70 eV is used. For ESI, appropriate spray voltage and nebulizing gas flow are set.
- Mass Analysis: The mass analyzer (e.g., quadrupole, time-of-flight) is set to scan a mass-to-charge (m/z) range that includes the molecular weight of **1-butylpiperazine** (142.24 g/mol) and its expected fragments (e.g., m/z 40-200).
- The resulting mass spectrum plots the relative abundance of ions as a function of their m/z ratio.

Mandatory Visualization



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Caption: Experimental workflow for the spectroscopic analysis of **1-Butylpiperazine**.

Caption: Molecular structure of **1-Butylpiperazine** with predicted ¹H NMR assignments.

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